

2-Methoxyquinoline-7-carboxylic acid structure

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Compound of Interest

Compound Name:	2-Methoxyquinoline-7-carboxylic acid
CAS No.:	1374258-40-8
Cat. No.:	B3338882

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An In-Depth Technical Guide to **2-Methoxyquinoline-7-carboxylic Acid**: Structural Analysis, Synthesis, and Application in Acetyl-CoA Carboxylase (ACC) Inhibitor Development

Executive Summary

2-Methoxyquinoline-7-carboxylic acid (CAS: 1374258-40-8) is a highly specialized heterocyclic building block predominantly utilized in modern drug discovery[1]. As a rigid, lipophilic pharmacophore, it serves as a critical intermediate in the synthesis of N1/N2-lactam acetyl-CoA carboxylase (ACC) inhibitors[2]. These inhibitors are at the forefront of therapeutic development for metabolic disorders, including Non-Alcoholic Steatohepatitis (NASH), Type 2 diabetes, and certain malignancies. This whitepaper details the structural rationale, pharmacological mechanisms, and self-validating synthetic protocols required to produce and characterize this compound.

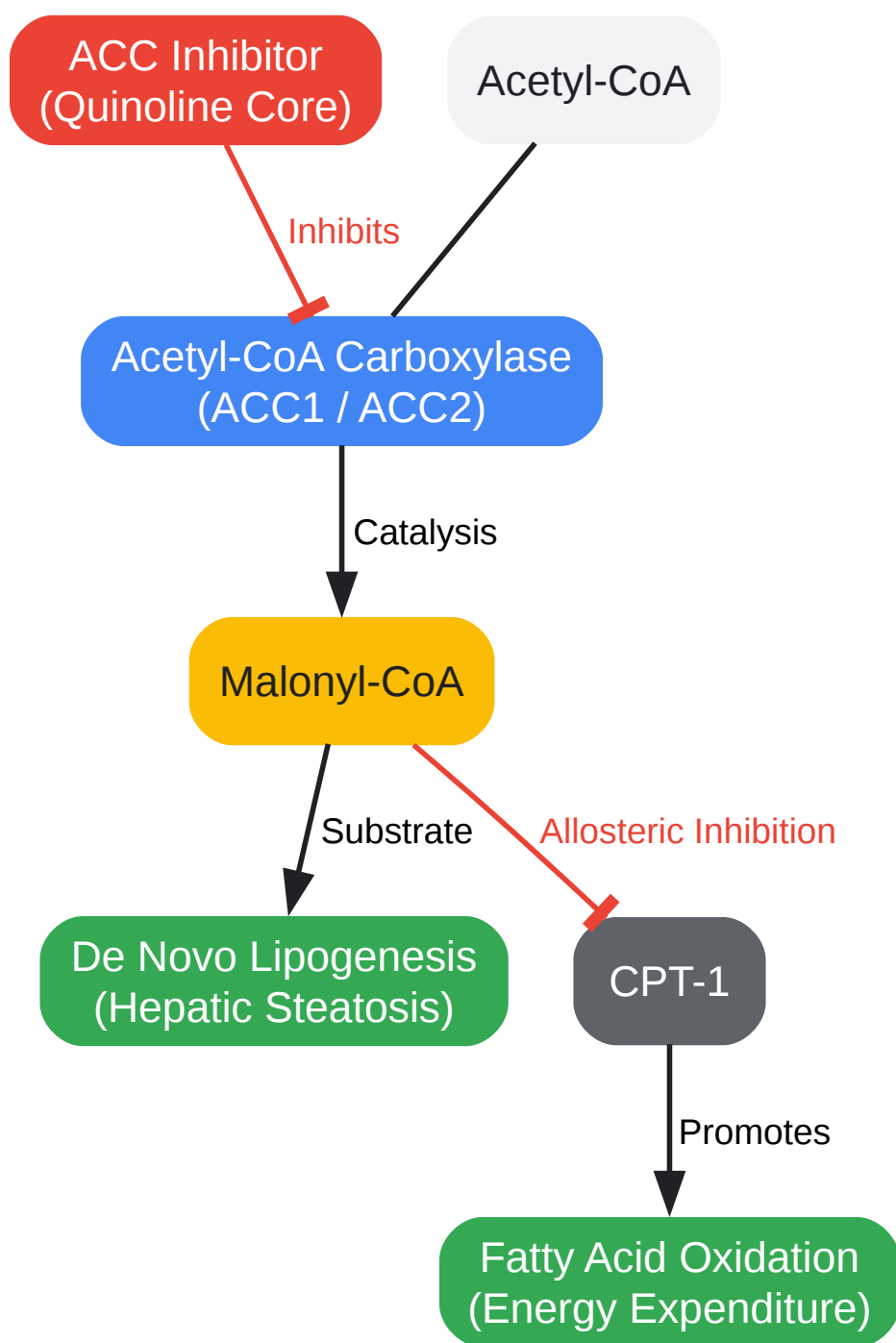
Pharmacological Grounding: The Role of ACC Inhibition

To understand the structural value of **2-methoxyquinoline-7-carboxylic acid**, one must examine its target application. Acetyl-CoA Carboxylases (ACC1 and ACC2) are rate-limiting

enzymes in de novo lipogenesis (DNL). They catalyze the ATP-dependent carboxylation of acetyl-CoA to malonyl-CoA.

- ACC1 is primarily cytosolic and drives fatty acid synthesis.
- ACC2 is mitochondrial; the malonyl-CoA it produces acts as a potent allosteric inhibitor of Carnitine Palmitoyltransferase 1 (CPT-1), thereby halting mitochondrial fatty acid oxidation (FAO).

When **2-methoxyquinoline-7-carboxylic acid** is coupled to a spirocyclic lactam core, the resulting molecule acts as a potent ACC inhibitor[2]. The quinoline nitrogen and the C7-amide linkage form critical hydrogen bonds within the ACC carboxyltransferase domain, while the C2-methoxy group provides steric bulk that prevents rapid enzymatic degradation (metabolic shielding).



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Fig 1: ACC inhibition pathway reducing lipogenesis and promoting fatty acid oxidation.

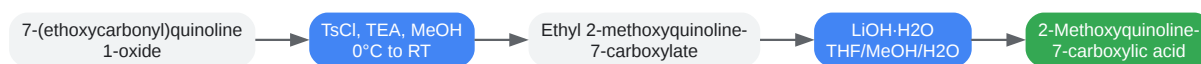
Synthetic Methodology & Mechanistic Causality

The synthesis of **2-methoxyquinoline-7-carboxylic acid** relies on a highly regioselective nucleophilic aromatic substitution, followed by a mild saponification[3].

The Reissert-Henze-Type Activation

Starting from 7-(ethoxycarbonyl)quinoline 1-oxide, the direct functionalization of the C2 position is achieved using toluene-4-sulfonyl chloride (TsCl) in methanol.

- **Causality of Activation:** The N-oxide oxygen attacks the electrophilic sulfur of TsCl, forming a highly reactive N-tosyloxy quinolinium intermediate. This drastically increases the electrophilicity of the adjacent C2 carbon.
- **Causality of Nucleophilic Attack:** Methanol acts as both the solvent and the nucleophile, attacking the C2 position. Subsequent rearomatization and elimination of p-toluenesulfonic acid yield the 2-methoxy ether.
- **Causality of the Base:** Triethylamine (TEA) is critical to neutralize the generated acid, preventing the degradation of the quinoline core and driving the reaction forward[3].



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Fig 2: Two-step synthetic workflow from quinoline N-oxide to the target carboxylic acid.

Step-by-Step Experimental Protocols

Protocol A: Synthesis of Ethyl 2-methoxyquinoline-7-carboxylate

Objective: Regioselective methoxylation of the quinoline ring.

- **Preparation:** To a 0°C solution of 7-(ethoxycarbonyl)quinoline 1-oxide (1.0 eq, e.g., 150 mg, 0.69 mmol) and toluene-4-sulfonyl chloride (1.3 eq, 171 mg, 0.89 mmol) in anhydrous methanol (5 mL)[3].

- Base Addition: Dropwise addition of triethylamine (2.0 eq, 0.19 mL, 1.4 mmol) while maintaining the temperature at 0°C to control the exothermic activation[3].
- Propagation: Remove the ice bath and stir the reaction at room temperature for 12–18 hours.
- Self-Validation Checkpoint (IPC): Analyze via LCMS. The reaction is complete when the N-oxide mass (m/z 218 $[M+H]^+$) is fully consumed, replaced by the product mass (m/z 232 $[M+H]^+$).
- Workup: Concentrate the mixture in vacuo. Partition the residue between Ethyl Acetate and saturated aqueous NaHCO₃. The organic layer is washed with brine, dried over Na₂SO₄, and concentrated. Purify via flash chromatography (Hexane/EtOAc) to yield the intermediate.

Protocol B: Saponification to 2-Methoxyquinoline-7-carboxylic acid

Objective: Hydrolysis of the ethyl ester to the free carboxylic acid.

- Preparation: Dissolve the intermediate ethyl 2-methoxyquinoline-7-carboxylate in a 2:1:1 mixture of THF/MeOH/ H₂O .
 - Causality: Lithium hydroxide (LiOH·H₂O , 3.0 eq) is preferred over NaOH due to the superior solubility of lithium salts in organic-aqueous mixtures, ensuring a homogeneous reaction environment while preventing unwanted ether cleavage at the C2 position.
- Propagation: Stir at room temperature for 4 hours.
- Self-Validation Checkpoint (IPC): LCMS monitoring should indicate the disappearance of m/z 232 and the emergence of the target acid at m/z 204 $[M+H]^+$ [4].
- Isolation (Self-Purifying System): Remove organic solvents in vacuo. Wash the remaining aqueous layer with EtOAc to extract unreacted starting material or non-polar impurities. Carefully acidify the aqueous layer with 1M HCl to pH 3–4. The target **2-methoxyquinoline-7-carboxylic acid** will precipitate as a white to off-white solid. Filter, wash with cold water, and dry under high vacuum.

Quantitative Data & Analytical Characterization

To ensure rigorous quality control, the synthesized compound must be validated against the following physicochemical and spectroscopic parameters.

Table 1: Physicochemical Properties

Property	Value / Description
CAS Number	1374258-40-8[1]
Molecular Formula	C11H9NO3[4]
Molecular Weight	203.19 g/mol
Monoisotopic Mass	203.0582 Da[4]
SMILES	<chem>COC1=NC2=C(C=CC(=C2)C(=O)O)C=C1</chem> [4]
InChIKey	UUJCLULZZFVJER-UHFFFAOYSA-N[4]

Table 2: Analytical Characterization (Expected Values)

Analytical Method	Expected Target Profile
LC-MS (ESI+)	[M+H] ⁺ observed at m/z 204.1
¹ H NMR (400 MHz, DMSO- d ₆)	δ 13.10 (br s, 1H, COOH), 8.45 (d, J = 1.5 Hz, 1H, H-8), 8.30 (d, J = 8.8 Hz, 1H, H-4), 7.95 (dd, J = 8.2, 1.5 Hz, 1H, H-6), 7.85 (d, J = 8.2 Hz, 1H, H-5), 7.10 (d, J = 8.8 Hz, 1H, H-3), 4.02 (s, 3H, OCH ₃).
TLC (DCM:MeOH 9:1)	R _f ≈0.3 (UV active at 254 nm)

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Sources

- [1. 2-Methoxyquinoline-7-carboxylic acid | 1374258-40-8 \[chemicalbook.com\]](#)
- [2. US8993586B2 - N1/N2-lactam acetyl-CoA carboxylase inhibitors - Google Patents \[patents.google.com\]](#)
- [3. US8993586B2 - N1/N2-lactam acetyl-CoA carboxylase inhibitors - Google Patents \[patents.google.com\]](#)
- [4. PubChemLite - 2-methoxyquinoline-7-carboxylic acid \(C11H9NO3\) \[pubchemlite.lcsb.uni.lu\]](#)
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